

# Safety and Handling of 4-Hydroxy-2-methyl-7-trifluoromethylquinoline

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## Compound of Interest

Compound Name:	4-Hydroxy-2-methyl-7-trifluoromethylquinoline
Cat. No.:	B099916

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**Abstract:** This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** (CAS No. 15912-66-0). Synthesizing data from structurally analogous compounds and established chemical safety principles, this guide is intended for researchers, scientists, and drug development professionals. The protocol herein emphasizes a risk-based approach, detailing necessary engineering controls, personal protective equipment, and emergency procedures to ensure personnel safety and experimental integrity.

## Compound Profile and Hazard Identification

**4-Hydroxy-2-methyl-7-trifluoromethylquinoline** is a substituted heterocyclic compound. Its structure, featuring a quinoline core, a hydroxyl group, and a trifluoromethyl (CF<sub>3</sub>) group, dictates its chemical reactivity, biological potential, and toxicological profile. Quinoline derivatives are widely investigated for their broad biological activities, including anticancer and antimalarial properties.<sup>[1][2]</sup> The trifluoromethyl group is known to enhance metabolic stability and lipophilicity, which can potentiate a molecule's biological effect and its toxicological profile.<sup>[3]</sup>

## Chemical and Physical Properties

Property	Value	Source
CAS Number	15912-66-0	<a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>8</sub> F <sub>3</sub> NO	<a href="#">[4]</a>
Molecular Weight	227.18 g/mol	<a href="#">[4]</a>
Appearance	Off-white to yellow powder/crystal	<a href="#">[5]</a> <a href="#">[6]</a>
Purity	Typically ≥97%	<a href="#">[4]</a>
Solubility	Slightly soluble in water	<a href="#">[6]</a>

## Hazard Analysis Based on Structural Analogs

Direct, comprehensive toxicological data for **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** is limited. Therefore, a conservative hazard assessment is derived from documented risks of structurally similar compounds.

- Trifluoromethylated Quinolines: Compounds like 2-(Trifluoromethyl)quinoline are classified as toxic if swallowed, causing severe skin and eye irritation, and respiratory irritation.[\[7\]](#) The CF<sub>3</sub> group's strong electron-withdrawing nature and increased lipophilicity can contribute to heightened toxicity.[\[3\]](#)
- Hydroxymethyl-Quinolines: Analogs such as 4-Hydroxy-2-methylquinoline and 6-Fluoro-4-hydroxy-2-methylquinoline are known skin, eye, and respiratory irritants.[\[8\]](#) Some fluorinated quinolines are classified as harmful if swallowed and can cause serious eye damage.[\[9\]](#)

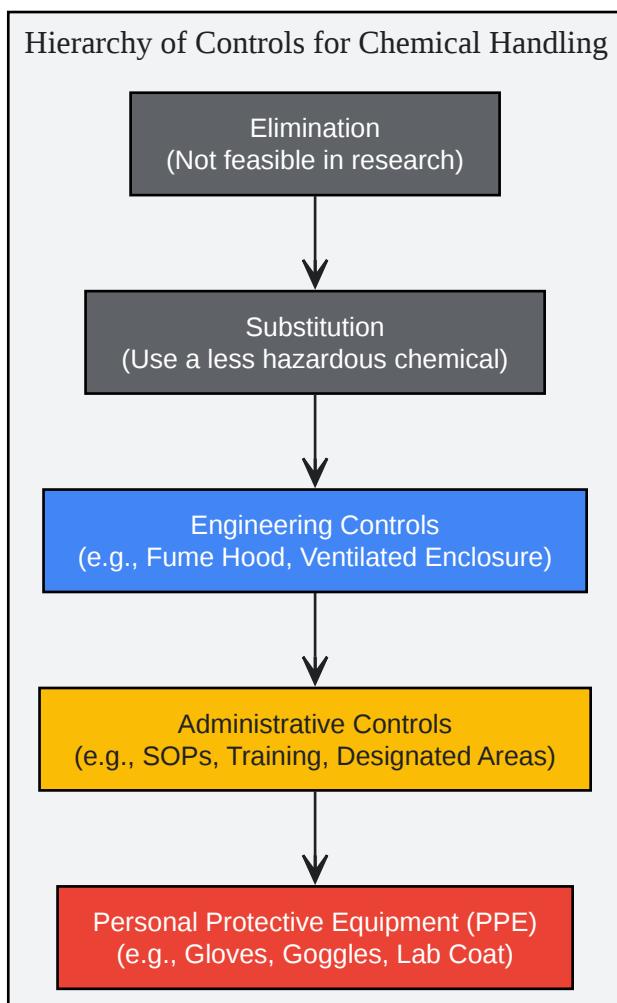
Based on this analysis and supplier safety information, **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** is designated with the signal word "Danger" and associated with GHS pictograms for toxicity (GHS06) and corrosion (GHS05).[\[4\]](#)

## Inferred GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[ <a href="#">7</a> ]
Skin Corrosion/Irritation	Category 1C/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation[ <a href="#">7</a> ][ <a href="#">8</a> ]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[ <a href="#">9</a> ]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[ <a href="#">7</a> ][ <a href="#">8</a> ]

## Risk Management: The Hierarchy of Controls

A systematic approach to safety requires implementing controls in a specific order of effectiveness. This "Hierarchy of Controls" prioritizes eliminating hazards at their source. For a chemical compound in a research setting, this hierarchy is adapted to minimize exposure.



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